

Introduction: The Strategic Value of Branched Acrylate Monomers

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3,5,5-Trimethylhexyl acrylate

Cat. No.: B1588076

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In the landscape of polymer science, particularly within the specialized domains of drug delivery and advanced materials, monomer selection is a critical determinant of final polymer properties. **3,5,5-Trimethylhexyl acrylate** (TMHA), identified by its CAS number 45125-03-9, emerges as a monomer of significant interest.^{[1][2][3]} Its highly branched, bulky alkyl chain distinguishes it from common linear acrylates, imparting unique and desirable characteristics to the polymers it forms.

This guide provides a comprehensive technical overview of **3,5,5-trimethylhexyl acrylate**, moving beyond basic data to offer insights into its synthesis, purification, polymerization behavior, and potential applications, with a particular focus on its relevance to the development of novel therapeutic systems.

Core Molecular and Physical Properties

A foundational understanding of a monomer's intrinsic properties is essential for its effective application. The defining feature of TMHA is its C9 branched alkyl group, which introduces significant steric hindrance and hydrophobicity. These characteristics are directly responsible for the enhanced flexibility, toughness, and water resistance observed in polymers incorporating this monomer.^[4]

Key Physicochemical Data

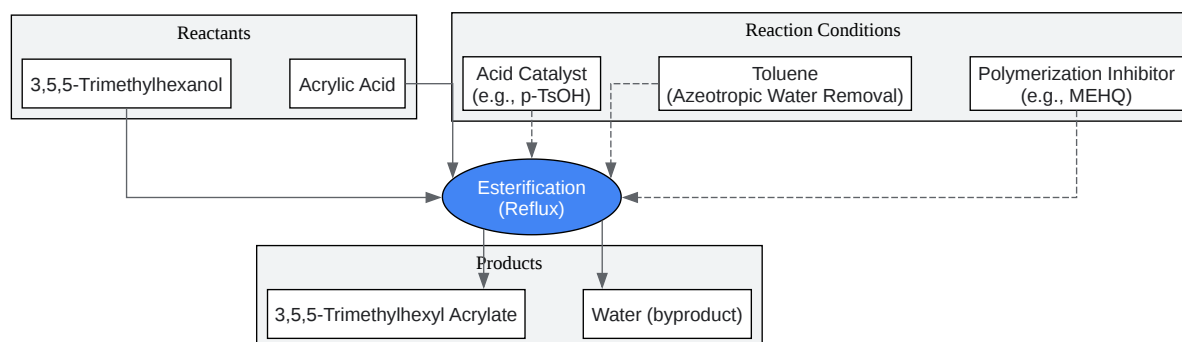
The quantitative properties of **3,5,5-trimethylhexyl acrylate** are summarized below. This data is crucial for reaction setup, polymer property prediction, and safety considerations.

Property	Value	Source(s)
CAS Number	45125-03-9	[1][2][3]
Molecular Formula	C ₁₂ H ₂₂ O ₂	[1][5]
Molecular Weight	198.30 g/mol	[1][5]
Appearance	Liquid	[6]
Density	0.875 g/mL at 25 °C	[2][6]
Boiling Point	55 °C at 0.4 mmHg	[6]
Melting Point	-34 °C	[6][7]
Refractive Index (n ₂₀ /D)	1.437	[2][6]
Flash Point	89 °C (192.2 °F) - closed cup	[6][8]
SMILES	<chem>CC(CCOC(=O)C=C)CC(C)(C)C</chem>	[3][6]
InChI Key	FIXKCCRANLATRP-UHFFFAOYSA-N	[6]

Synthesis and Purification Protocols

The synthesis of high-purity **3,5,5-trimethylhexyl acrylate** is most commonly achieved through direct esterification of 3,5,5-trimethylhexanol with acrylic acid. For applications in drug development and biomedical research, achieving high purity is paramount to ensure reproducibility and eliminate potential toxicity from residual reactants or byproducts.[2]

Diagram: Synthesis via Direct Esterification



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Caption: Direct esterification pathway for TMHA synthesis.

Experimental Protocol: Synthesis of 3,5,5-Trimethylhexyl Acrylate

This protocol is based on established methods for acrylate esterification.[9][10][11]

- **Reactor Setup:** Equip a 1 L round-bottom flask with a magnetic stirrer, a Dean-Stark trap fitted with a reflux condenser, a nitrogen inlet, and a thermometer.
- **Charging Reactants:** To the flask, add 3,5,5-trimethylhexanol (1.0 mol), acrylic acid (1.2 mol, slight excess), p-toluenesulfonic acid (p-TsOH, 0.02 mol) as the catalyst, and toluene (250 mL) as the water-carrying solvent. Add a polymerization inhibitor such as hydroquinone monomethyl ether (MEHQ, ~200 ppm).[6]
- **Reaction:** Purge the system with nitrogen. Heat the mixture to reflux (approx. 110-120°C). Water produced during the reaction will be collected in the Dean-Stark trap. Continue the reaction until the theoretical amount of water (1.0 mol) is collected, typically over 4-8 hours.

- **Work-up:** Cool the reaction mixture to room temperature. Transfer the mixture to a separatory funnel and wash with a 5% sodium bicarbonate (NaHCO_3) solution (2 x 150 mL) to neutralize the p-TsOH catalyst and remove excess acrylic acid.[\[2\]](#)
- **Further Washing:** Wash the organic layer with deionized water (2 x 150 mL) and then with brine (1 x 150 mL).
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate (MgSO_4), filter, and remove the toluene solvent under reduced pressure using a rotary evaporator. Ensure the water bath temperature does not exceed 40°C to prevent polymerization.
- **Final Product:** The resulting crude oil is technical grade **3,5,5-trimethylhexyl acrylate**.

Protocol: High-Purity Purification by Column Chromatography

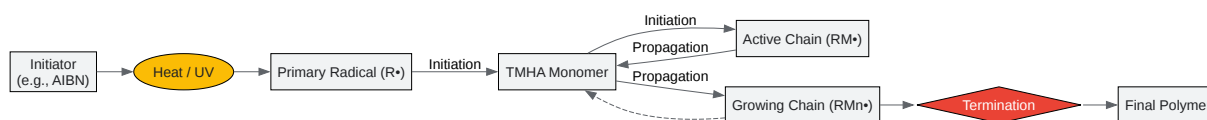
For applications demanding the highest purity, the technical grade product can be further purified.

- **Stationary Phase:** Prepare a silica gel slurry in a non-polar eluent (e.g., hexane). Pack a glass chromatography column with the slurry.
- **Loading:** Dissolve the crude TMHA in a minimal amount of the eluent and load it onto the column.
- **Elution:** Elute the column with a gradient of ethyl acetate in hexane (e.g., starting from 100% hexane and gradually increasing to 2-5% ethyl acetate). The polarity of the eluent is kept low as TMHA is highly non-polar.
- **Fraction Collection:** Collect fractions and analyze them by Thin Layer Chromatography (TLC) to identify those containing the pure product.
- **Solvent Removal:** Combine the pure fractions and remove the solvent using a rotary evaporator (again, at low temperature) to yield the purified **3,5,5-trimethylhexyl acrylate**. Add a fresh inhibitor for storage.[\[2\]](#)

Polymerization Behavior and Control

3,5,5-Trimethylhexyl acrylate readily undergoes free-radical polymerization, a process involving initiation, propagation, and termination steps.[12] Its bulky side group can influence polymerization kinetics, potentially reducing the propagation rate constant compared to smaller, linear acrylates due to steric hindrance.

Diagram: Free-Radical Polymerization Workflow



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Caption: Key stages of free-radical polymerization.

The true power of TMHA is realized in copolymerization, where it is combined with other monomers to precisely tailor the properties of the resulting polymer.[13] For example, copolymerizing hydrophobic TMHA with a hydrophilic monomer like acrylic acid or a polyethylene glycol (PEG) acrylate can produce amphiphilic block or random copolymers. Such structures are foundational to the self-assembly of nano-carriers for drug delivery.[8]

The composition of the final copolymer is governed by the reactivity ratios of the comonomers. While specific ratios for TMHA are not readily published, the values for similar acrylate/methacrylate systems illustrate the principle.

Monomer 1 (M1)	Monomer 2 (M2)	r_1 (M1 reacts with M1•)	r_2 (M2 reacts with M2•)	Tendency	Source
Methyl Acrylate	Acrylonitrile	0.96	1.29	Random/Ideal	[14]
Methyl Methacrylate	Styrene	~0.46	~0.52	Alternating	[15]
Butyl Acrylate	Methyl Methacrylate	~0.43	~2.04	Blocky (MMA)	[16]

Note: Reactivity ratios are highly dependent on reaction conditions (solvent, temperature).

Applications in Drug Development

The unique properties of TMHA make it a compelling building block for polymers in the pharmaceutical and biomedical fields. Its significant hydrophobicity and steric bulk are not drawbacks but strategic advantages.

Carriers for Hydrophobic Drugs

A major challenge in drug development is the poor aqueous solubility of many active pharmaceutical ingredients (APIs). Polymers containing hydrophobic domains can form nanoparticles or micelles in aqueous environments, creating a "hydrophobic core" that can encapsulate and solubilize these drugs.[\[5\]](#)[\[7\]](#)[\[17\]](#)

The incorporation of TMHA into a copolymer, for instance with a hydrophilic PEG-based monomer, would create an amphiphilic block copolymer. This polymer can self-assemble into core-shell micellar structures, where the poly(TMHA) segments form the hydrophobic core to carry the drug, and the PEG segments form the hydrophilic corona, ensuring stability in circulation.[\[8\]](#)

Modulating Mechanical Properties of Medical Devices and Formulations

The bulky 3,5,5-trimethylhexyl group disrupts efficient polymer chain packing. This leads to a lower glass transition temperature (T_g) and increased flexibility in the resulting polymer.[4] This property is valuable for:

- **Transdermal Patches:** Creating pressure-sensitive adhesives with appropriate tack and flexibility for skin contact.
- **Soft Polymer Implants:** Tuning the mechanical properties of implantable devices to better match surrounding tissues.
- **Coatings:** Used in coatings for medical devices to enhance durability and provide a hydrophobic, biocompatible surface.[18]

Safety and Handling

As with all acrylate monomers, proper handling of **3,5,5-trimethylhexyl acrylate** is essential.

- **Hazards:** It is classified as a skin and eye irritant and may cause respiratory irritation.[19] It is also considered toxic to aquatic life with long-lasting effects.[19]
- **Personal Protective Equipment (PPE):** Always handle in a well-ventilated fume hood. Wear chemical-resistant gloves (e.g., nitrile), safety goggles, and a lab coat.
- **Storage:** Store in a cool, dark, dry place away from heat and direct sunlight, which can trigger polymerization.[2] The monomer is typically supplied with an inhibitor (e.g., MEHQ), which requires the presence of oxygen to be effective. Do not store under an inert atmosphere for long periods unless the inhibitor has been removed for immediate use.

Conclusion

3,5,5-Trimethylhexyl acrylate is more than just another monomer; it is a specialized tool for polymer chemists and drug development scientists. Its distinct branched structure provides a direct route to polymers with enhanced hydrophobicity, flexibility, and durability. By understanding its synthesis, purification, and polymerization characteristics, researchers can strategically incorporate TMHA into copolymers to create advanced materials, from high-performance coatings to sophisticated nano-carriers for targeted drug delivery. The principles

and protocols outlined in this guide serve as a foundational resource for harnessing the full potential of this versatile molecule.

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- To cite this document: BenchChem. [Introduction: The Strategic Value of Branched Acrylate Monomers]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1588076#3-5-5-trimethylhexyl-acrylate-cas-number-lookup]

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